

An In-depth Technical Guide to the Physical Properties of Dimethyl 4-hydroxyisophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl 4-hydroxyisophthalate

Cat. No.: B1293594

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl 4-hydroxyisophthalate** (CAS No. 5985-24-0). The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, synthesis, and analysis. This document includes a detailed summary of quantitative data, experimental protocols for property determination, and visual workflows to illustrate key processes.

Core Physical and Chemical Properties

Dimethyl 4-hydroxyisophthalate is a methyl salicylate analogue and a derivative of 4-hydroxy-isophthalic acid.[1][2] It is commonly used as a building block in chemical synthesis.[3] Its identity and structure are well-defined, with the molecular formula $C_{10}H_{10}O_5$ and a molecular weight of 210.18 g/mol.[4][5][6]

Data Presentation: Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **Dimethyl 4-hydroxyisophthalate**, compiled from various chemical data sources.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₀ O ₅	[4][5][7]
Molecular Weight	210.18 g/mol	[4][5][7]
Melting Point	97 °C	[4][8][9][10]
95.0 - 99.0 °C	[11]	
Boiling Point	304.9 °C at 760 mmHg	[8][10][12]
305 °C	[4][9]	
Density	1.284 g/cm ³	[4][8][10]
Flash Point	117 °C	[4][8][9]
Vapor Pressure	0.000472 mmHg at 25°C	[10][12]
pKa	8.15 ± 0.18 (Predicted)	[4][9]
Refractive Index	1.544	[10][12]
Appearance	White to Off-White Solid/Powder/Crystal	[4][7][13]

Solubility Profile

Solvent	Solubility	Citations
Water	Insoluble	[3]
DMSO	42 mg/mL (199.82 mM)	[3]
Ethanol	42 mg/mL	[3]
Acetonitrile	Slightly Soluble	[4][7][9]
Chloroform	Slightly Soluble	[4][7][9]

Experimental Protocols for Property Determination

The determination of physical properties is fundamental to the characterization of a chemical compound. Below are detailed methodologies for key experiments cited in the determination of the physical properties of a solid organic compound like **Dimethyl 4-hydroxyisophthalate**.

2.1. Determination of Melting Point

The melting point is a critical indicator of purity for a crystalline solid.

- Objective: To determine the temperature range over which the solid compound transitions to a liquid.
- Apparatus: Melting point apparatus (e.g., Vernier Melt Station or similar), capillary tubes, sample of **Dimethyl 4-hydroxyisophthalate**.
- Procedure:
 - Sample Preparation: A small amount of the dry, crystalline **Dimethyl 4-hydroxyisophthalate** is finely powdered. The open end of a capillary tube is tapped into the powder, packing a small amount (2-3 mm in height) into the sealed end.
 - Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.
 - Heating: The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point (around 97°C). A rapid heating rate can be used initially to approach the expected melting point more quickly, followed by a slower rate for the final determination.
 - Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.
 - Purity Assessment: A sharp melting range (typically < 1 °C) indicates a high degree of purity. Impurities tend to depress and broaden the melting range.

2.2. Determination of Boiling Point (for liquids)

While **Dimethyl 4-hydroxyisophthalate** is a solid at room temperature, a general protocol for determining the boiling point of an organic substance via simple distillation is provided for context.^[14]

- Objective: To measure the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.
- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, thermometer, receiving flask, boiling chips.
- Procedure:
 - Apparatus Assembly: A simple distillation apparatus is assembled. The liquid is placed in the round-bottom flask with boiling chips to ensure smooth boiling.
 - Thermometer Placement: The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head. This ensures the temperature of the vapor entering the condenser is accurately measured.
 - Heating: The liquid is heated gently. As it boils, the vapor rises, and the temperature on the thermometer will increase sharply and then stabilize.^[14]
 - Recording: The stable temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

2.3. Determination of Solubility

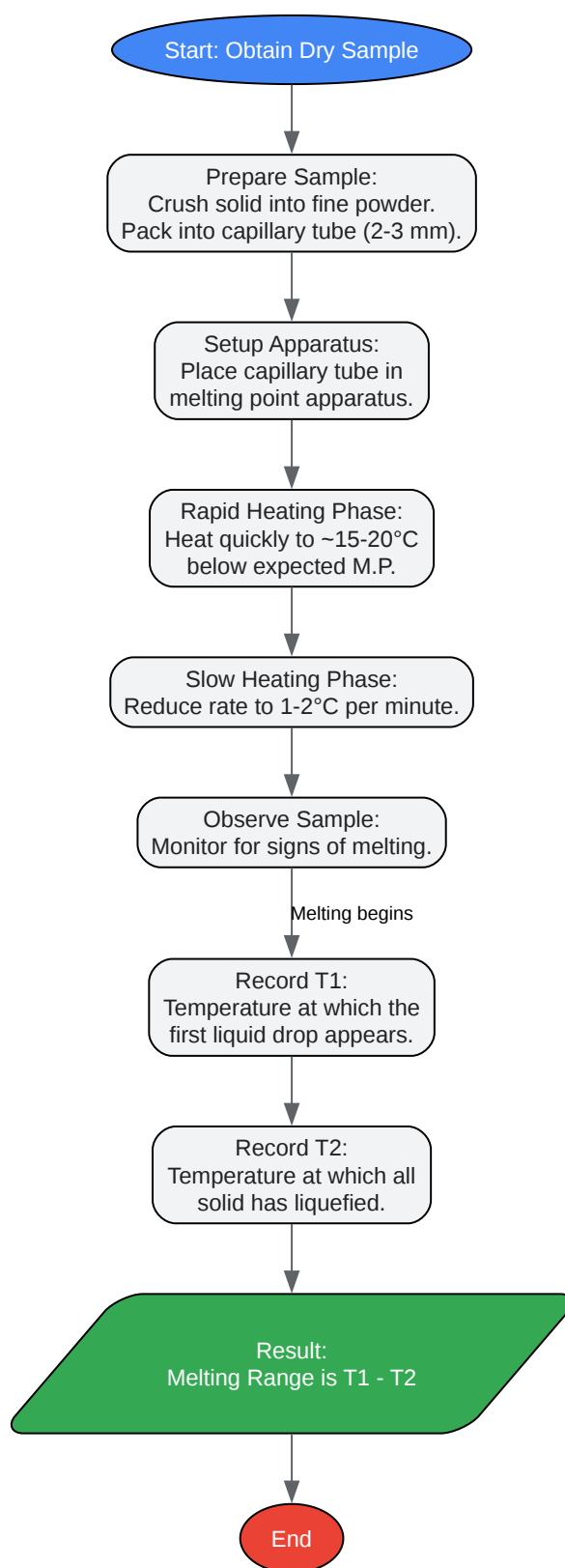
- Objective: To determine the qualitative solubility of the compound in various solvents.
- Apparatus: Test tubes, vortex mixer or stirring rod, sample of **Dimethyl 4-hydroxyisophthalate**, various solvents (e.g., water, ethanol, DMSO).
- Procedure:
 - Sample and Solvent Measurement: A small, measured amount of **Dimethyl 4-hydroxyisophthalate** (e.g., 10 mg) is placed into a test tube.

- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period to ensure maximum dissolution.
- Observation: The solution is visually inspected to determine if the solid has dissolved completely, partially, or not at all.
- Classification: The solubility is classified as "soluble," "slightly soluble," or "insoluble" based on the observation. For quantitative results, a saturated solution would be prepared and the concentration determined analytically.

Mandatory Visualizations

Experimental Workflow: Melting Point Determination

This diagram illustrates the standard workflow for determining the melting point of a solid organic compound.

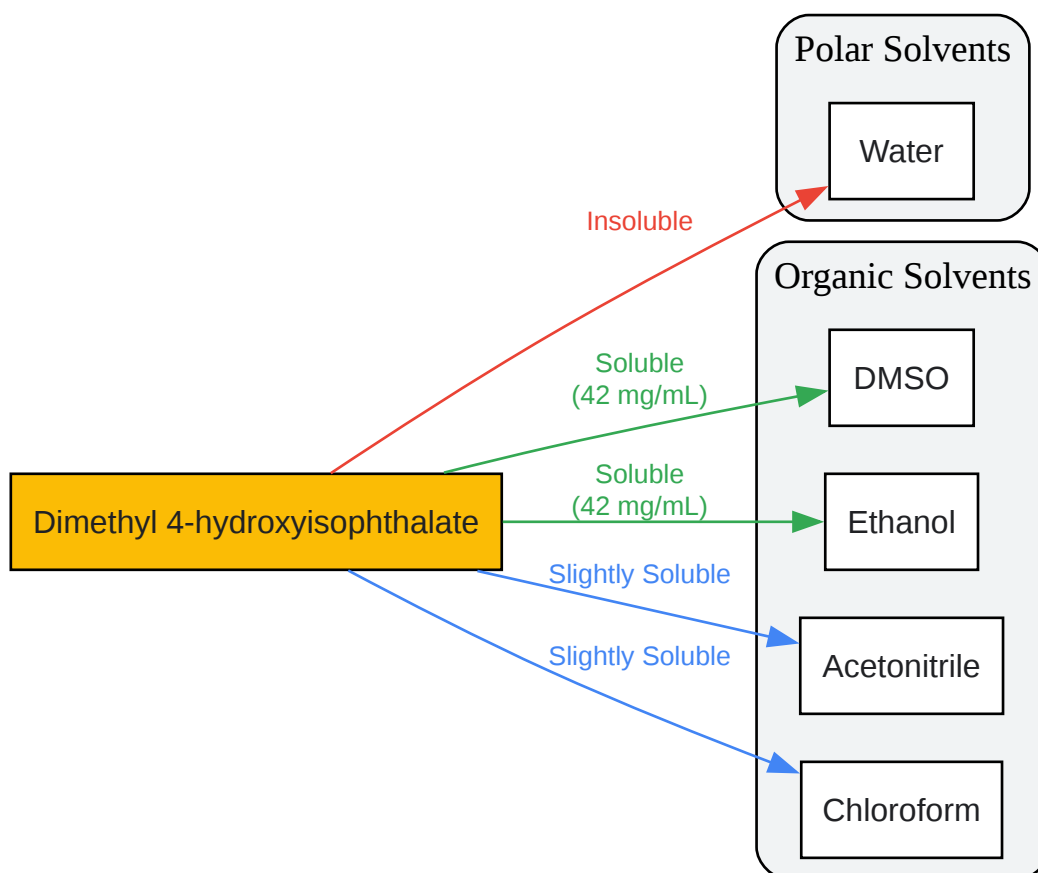


[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of a solid.

Logical Relationship: Solubility Profile

This diagram illustrates the known solubility relationships for **Dimethyl 4-hydroxyisophthalate**.



[Click to download full resolution via product page](#)

Caption: Solubility profile of **Dimethyl 4-hydroxyisophthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US2923735A - Process for the manufacture of derivatives of 4-hydroxy-isophthalic acid - Google Patents [patents.google.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. DIMETHYL 4-HYDROXYISOPHTHALATE price,buy DIMETHYL 4-HYDROXYISOPHTHALATE - chemicalbook [chemicalbook.com]
- 5. Dimethyl 4-hydroxyisophthalate | C10H10O5 | CID 80087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. GSRS [precision.fda.gov]
- 7. DIMETHYL 4-HYDROXYISOPHTHALATE - Safety Data Sheet [chemicalbook.com]
- 8. Dimethyl 4-hydroxyisophthalate, CAS No. 5985-24-0 - iChemical [ichemical.com]
- 9. DIMETHYL 4-HYDROXYISOPHTHALATE CAS#: 5985-24-0 [m.chemicalbook.com]
- 10. DIMETHYL 4-HYDROXYISOPHTHALATE [chembk.com]
- 11. labsolu.ca [labsolu.ca]
- 12. Dimethyl-4-hydroxy isophthalate [chembk.com]
- 13. Dimethyl 4-Hydroxyisophthalate 5985-24-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Dimethyl 4-hydroxyisophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293594#dimethyl-4-hydroxyisophthalate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com